

Triflusulfuron-methyl molecular weight and formula

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Compound of Interest

Compound Name: *Triflusulfuron-methyl*

Cat. No.: B1682544

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Technical Data Summary for Triflusulfuron-methyl

This guide provides the core physicochemical properties of **Triflusulfuron-methyl**, a selective post-emergence sulfonylurea herbicide. The following data is intended for researchers, scientists, and professionals in drug development and agrochemical studies.

Physicochemical Properties

Triflusulfuron-methyl is recognized for its role as an acetolactate synthase (ALS) inhibitor, which is crucial for the biosynthesis of branched-chain amino acids in plants^[1]. Its proherbicide nature means it is converted into the active form, triflusulfuron, within the target plant^{[1][2]}.

Below is a summary of its key molecular identifiers and properties.

Parameter	Value	Source
Molecular Formula	C ₁₇ H ₁₉ F ₃ N ₆ O ₆ S	[1] [2] [3] [4]
Molecular Weight	492.43 g/mol	[2] [3] [4]
Exact Mass	492.1039	[3]
CAS Registry Number	126535-15-7	[1] [3] [4]

The elemental composition of **Triflusulfuron-methyl** is as follows: Carbon 41.47%, Hydrogen 3.89%, Fluorine 11.57%, Nitrogen 17.07%, Oxygen 19.49%, and Sulfur 6.51%[3][4].

Logical Relationship of Key Identifiers

The Chemical Abstracts Service (CAS) number provides a unique identifier for this specific chemical substance, which corresponds to its defined molecular formula and weight.



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References

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